

Characterization of Ganoderic Acid Lm2: A Spectroscopic and Methodological Guide

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Compound of Interest		
Compound Name:	Ganoderic Acid Lm2	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data essential for the characterization of **Ganoderic Acid Lm2**, a lanostane-type triterpene isolated from the fruiting bodies of Ganoderma lucidum. The information presented herein is intended to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development in the identification and evaluation of this compound.

Compound Identity and Biological Activity

Ganoderic Acid Lm2 has been identified as (23S) 7β,23-dihydroxy-3,11,15-trioxo-5α-lanosta-8,24-dien-26-oic acid[1]. With a molecular formula of C₃₀H₄₂O₇ and a molecular weight of 514.65 g/mol , this compound belongs to the extensive family of highly oxygenated triterpenoids found in Ganoderma species.

Preliminary in vitro studies have shown that **Ganoderic Acid Lm2** exhibits potent enhancement of Concanavalin A (ConA)-induced proliferation of mice splenocytes, suggesting potential immunomodulatory activity[1].

Spectroscopic Data for Structural Elucidation

The structural characterization of **Ganoderic Acid Lm2** relies on a combination of mass spectrometry and nuclear magnetic resonance spectroscopy. The following tables summarize the key spectroscopic data for this compound.



Mass Spectrometry (MS) Data

Mass spectrometry data is crucial for determining the molecular weight and elemental composition of **Ganoderic Acid Lm2**.

Parameter	Value
Molecular Formula	C30H42O7
Molecular Weight	514.65
Ionization Mode	Electrospray Ionization (ESI)
Observed Ion (m/z)	Data not available in the provided search results.

¹H Nuclear Magnetic Resonance (NMR) Data

Proton NMR provides detailed information about the chemical environment of hydrogen atoms within the molecule.

Detailed ¹H NMR data for **Ganoderic Acid Lm2**, including chemical shifts (δ) in ppm, multiplicities, and coupling constants (J) in Hz, are not available in the provided search results.

¹³C Nuclear Magnetic Resonance (NMR) Data

Carbon NMR is used to determine the number and types of carbon atoms in a molecule.

Specific 13 C NMR chemical shift (δ) values in ppm for **Ganoderic Acid Lm2** are not available in the provided search results.

Experimental Protocols

The following sections detail the generalized methodologies for the isolation and spectroscopic analysis of ganoderic acids, which are applicable to the characterization of **Ganoderic Acid Lm2**.

Isolation and Purification of Ganoderic Acids



The initial step in characterizing **Ganoderic Acid Lm2** involves its extraction and purification from its natural source.

- Extraction: The dried and powdered fruiting bodies of Ganoderma lucidum are typically extracted with a solvent such as 95% ethanol at an elevated temperature (e.g., 80°C). This process is often repeated multiple times to ensure a thorough extraction.
- Solvent Partitioning and Column Chromatography: The resulting crude extract is
 concentrated and then subjected to solvent partitioning. Further separation is achieved using
 column chromatography, often with a silica gel stationary phase and a gradient elution
 system (e.g., chloroform/acetone), followed by reversed-phase C-18 column
 chromatography with a water/methanol gradient.
- High-Performance Liquid Chromatography (HPLC): Final purification of individual ganoderic acids is typically accomplished through preparative or semi-preparative HPLC.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules.

- Sample Preparation: A small amount (typically 5-10 mg) of the purified ganoderic acid is dissolved in a deuterated solvent (e.g., CDCl₃, CD₃OD) and transferred to a 5 mm NMR tube.
- Instrumentation: 1D and 2D NMR spectra are recorded on a high-field NMR spectrometer, such as a Bruker AMX 400 MHz instrument.
- Data Acquisition: A suite of NMR experiments is performed to fully characterize the structure, including:
 - o ¹H NMR
 - o 13C NMR
 - DEPT (Distortionless Enhancement by Polarization Transfer)
 - COSY (Correlation Spectroscopy)



- HSQC (Heteronuclear Single Quantum Coherence)
- HMBC (Heteronuclear Multiple Bond Correlation)

Mass Spectrometry (MS)

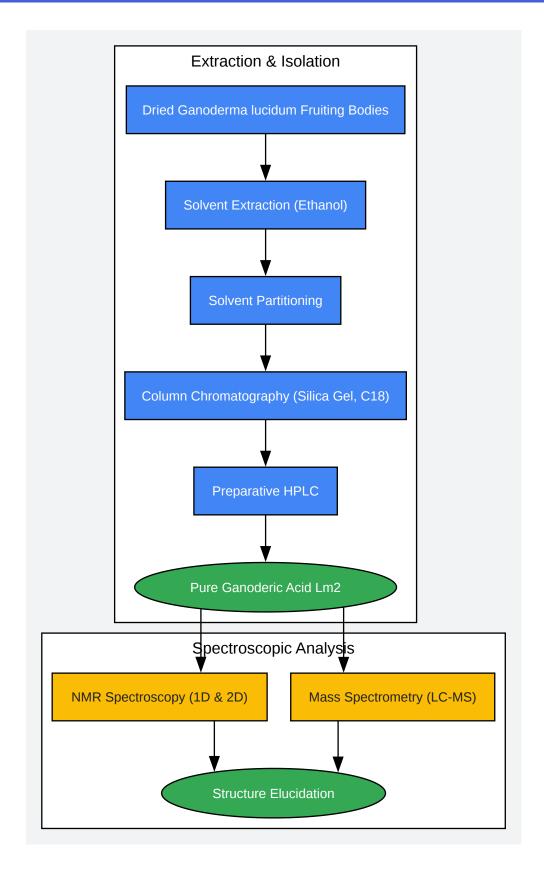
Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound.

- Sample Introduction and Ionization: The purified compound is introduced into the mass spectrometer, often via a liquid chromatography system (LC-MS). Electrospray ionization (ESI) and atmospheric pressure chemical ionization (APCI) are common ionization techniques for this class of compounds.
- Mass Analysis: The analysis is typically performed using a triple-quadrupole or ion-trap mass spectrometer.
- Data Acquisition: For quantitative analysis, selected reaction monitoring (SRM) mode is often used. The analysis can be performed in both positive and negative ionization modes to obtain comprehensive data.

Visualizing Methodologies and Pathways

The following diagrams illustrate the general workflow for the characterization of a novel ganoderic acid and a conceptual signaling pathway for its observed biological activity.

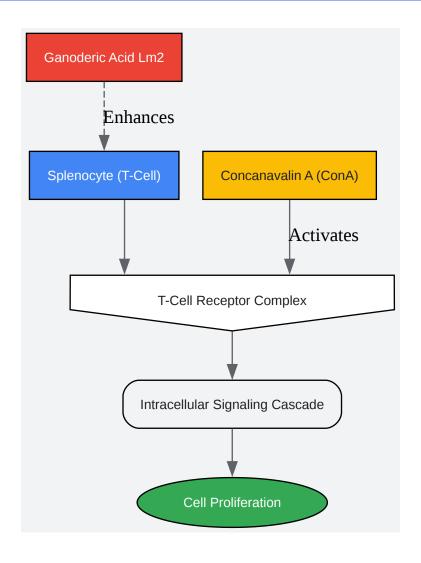




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Figure 1. Experimental workflow for the isolation and characterization of Ganoderic Acid Lm2.





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Figure 2. Conceptual pathway for **Ganoderic Acid Lm2**'s enhancement of splenocyte proliferation.

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References

• 1. A new lanostane-type triterpene from the fruiting bodies of Ganoderma lucidum - PubMed [pubmed.ncbi.nlm.nih.gov]







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